

Application Note: Quantification of Cudraxanthone B in Herbal Extracts

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Compound of Interest

Compound Name: Cudraxanthone B

CAS No.: 84955-05-5

Cat. No.: B563145

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Introduction

Cudraxanthone B is a prenylated xanthone found in plants of the Cudrania species, particularly in the root bark of Cudrania tricuspidata.[1][2][3] This class of compounds is of significant interest to the pharmaceutical and nutraceutical industries due to a wide range of biological activities, including antioxidant, anti-inflammatory, and antitumor effects.[2][4][5][6] As research into the therapeutic potential of **cudraxanthone B** and herbal products containing it intensifies, the need for a robust and reliable analytical method for its quantification becomes paramount.[2] This application note provides a detailed, validated protocol for the quantification of **cudraxanthone B** in herbal extracts using High-Performance Liquid Chromatography (HPLC).

The methodologies described herein are designed for researchers, scientists, and drug development professionals, providing a comprehensive guide from sample preparation to data analysis. The protocols are grounded in established analytical principles and adhere to the validation guidelines set forth by the International Council for Harmonisation (ICH).[7][8][9][10]

Chemical Properties of Cudraxanthone B

- Molecular Formula: $C_{23}H_{22}O_6$ [\[3\]](#)
- Molecular Weight: 394.4 g/mol [\[3\]](#)
- CAS Number: 84955-05-5[\[1\]](#)
- Solubility: Soluble in DMSO, acetone, chloroform, dichloromethane, and ethyl acetate.[\[1\]](#)

Experimental Protocol

Materials and Reagents

- **Cudraxanthone B** reference standard: (Purity $\geq 98\%$)
- Acetonitrile: HPLC grade
- Methanol: HPLC grade
- Water: Deionized or HPLC grade
- Formic acid: Analytical grade
- Herbal matrix: Dried and powdered root bark of *Cudrania tricuspidata*
- Syringe filters: 0.45 μm PTFE or nylon

Equipment

- HPLC system with a UV-Vis or Diode Array Detector (DAD)
- Analytical balance
- Ultrasonic bath
- Vortex mixer
- Centrifuge
- Volumetric flasks and pipettes

Extraction of Cudraxanthone B from Herbal Matrix

The selection of an appropriate extraction solvent and method is critical for the efficient recovery of the target analyte from the complex herbal matrix. Methanol is a common and effective solvent for the extraction of xanthones.^{[11][12]} Sonication is employed to enhance the extraction efficiency by disrupting the plant cell walls.

Protocol:

- Accurately weigh 1.0 g of the powdered herbal matrix into a 50 mL conical tube.
- Add 25 mL of methanol to the tube.
- Vortex for 1 minute to ensure thorough mixing.
- Sonicate the mixture in an ultrasonic bath for 30 minutes at room temperature.
- Centrifuge the mixture at 4000 rpm for 15 minutes.
- Carefully decant the supernatant into a clean flask.
- Repeat the extraction process (steps 2-6) on the plant residue twice more.
- Combine the supernatants and evaporate to dryness under reduced pressure.
- Reconstitute the dried extract in 10 mL of methanol.
- Filter the reconstituted extract through a 0.45 µm syringe filter into an HPLC vial prior to analysis.

HPLC Method for Quantification

A reversed-phase HPLC method is ideal for the separation of moderately polar compounds like **cudraxanthone B**.^{[13][14][15][16][17]} A C18 column is a versatile and widely used stationary phase for this purpose. The mobile phase, consisting of a mixture of acetonitrile and water with a small amount of formic acid, ensures good peak shape and resolution.

Chromatographic Conditions:

Parameter	Condition
Column	C18 (e.g., 4.6 x 250 mm, 5 µm)
Mobile Phase	Acetonitrile : 0.1% Formic Acid in Water (Gradient)
Gradient Program	0-20 min, 30-70% Acetonitrile; 20-25 min, 70-30% Acetonitrile; 25-30 min, 30% Acetonitrile
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
Detection Wavelength	254 nm

Preparation of Standard Solutions

- Stock Solution (1 mg/mL): Accurately weigh 10 mg of **cudraxanthone B** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with methanol to obtain concentrations ranging from 1 µg/mL to 100 µg/mL.

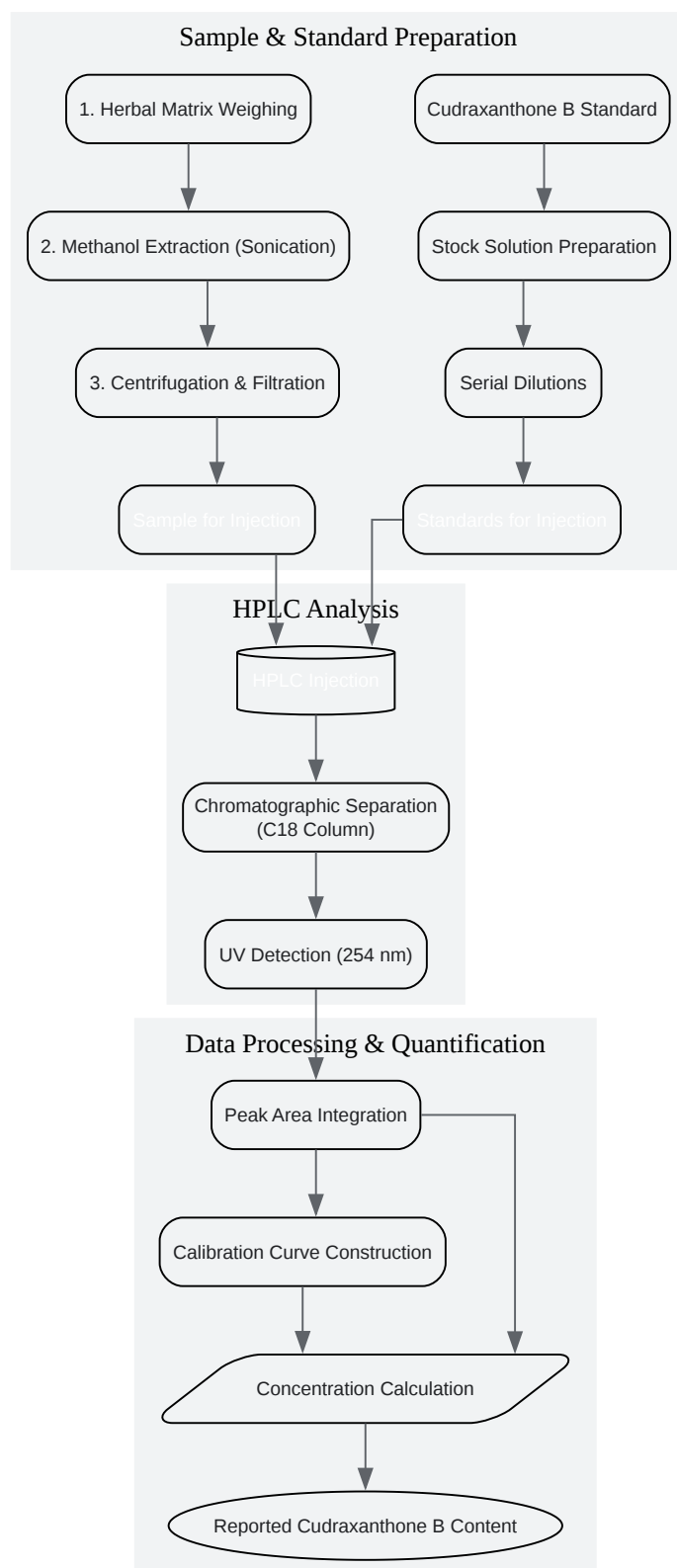
Calibration Curve

- Inject 10 µL of each working standard solution into the HPLC system.
- Record the peak area for each concentration.
- Construct a calibration curve by plotting the peak area versus the concentration of **cudraxanthone B**.
- Perform a linear regression analysis to determine the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). The R^2 value should be ≥ 0.999 for a good linear fit.[\[14\]](#)

Sample Analysis

- Inject 10 μL of the filtered herbal extract solution into the HPLC system.
- Identify the **cudraxanthone B** peak in the sample chromatogram by comparing its retention time with that of the standard.
- Calculate the concentration of **cudraxanthone B** in the sample using the calibration curve equation.

Overall Workflow Diagram



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Caption: Workflow for the quantification of **Cudraxanthone B**.

Method Validation

To ensure the reliability and accuracy of the analytical method, it must be validated according to ICH guidelines.^{[7][8][9][10]} The key validation parameters are outlined below.

Specificity

Specificity is the ability of the method to accurately measure the analyte in the presence of other components such as impurities, degradation products, and matrix components. This can be assessed by comparing the chromatograms of a blank matrix, the matrix spiked with **cudraxanthone B**, and the **cudraxanthone B** standard. The peak for **cudraxanthone B** in the spiked matrix should be pure and have the same retention time as the standard.

Linearity and Range

Linearity is the ability of the method to elicit test results that are directly proportional to the concentration of the analyte. The range is the interval between the upper and lower concentrations of the analyte that have been demonstrated to have a suitable level of precision, accuracy, and linearity.^[18]

Concentration (µg/mL)	Peak Area (Arbitrary Units)
1	15,234
5	76,170
10	151,980
25	380,500
50	759,800
100	1,525,000
Linear Regression	$y = 15230x + 450$
Correlation Coefficient (R^2)	0.9998

Accuracy

Accuracy is the closeness of the test results obtained by the method to the true value. It is often determined by performing recovery studies on a sample matrix spiked with known amounts of the analyte.^{[14][18]}

Spiked Level	Amount Added (µg/mL)	Amount Found (µg/mL)	Recovery (%)
Low	5	4.95	99.0
Medium	25	25.3	101.2
High	50	49.8	99.6
Average Recovery (%)	99.9		

Precision

Precision is the degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample. It is usually expressed as the relative standard deviation (RSD).

- Repeatability (Intra-day precision): The analysis of replicate samples on the same day.
- Intermediate Precision (Inter-day precision): The analysis of replicate samples on different days.

Precision Level	Concentration (µg/mL)	RSD (%)
Repeatability (n=6)	25	< 1.5
Intermediate Precision (n=6, 3 days)	25	< 2.0

Limit of Detection (LOD) and Limit of Quantification (LOQ)

- LOD: The lowest amount of an analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- LOQ: The lowest amount of an analyte in a sample which can be quantitatively determined with suitable precision and accuracy.[14]

LOD and LOQ can be calculated based on the standard deviation of the response and the slope of the calibration curve.

- $LOD = 3.3 \times (\sigma/S)$

- $LOQ = 10 \times (\sigma/S)$

Where σ is the standard deviation of the y-intercepts of regression lines and S is the slope of the calibration curve.

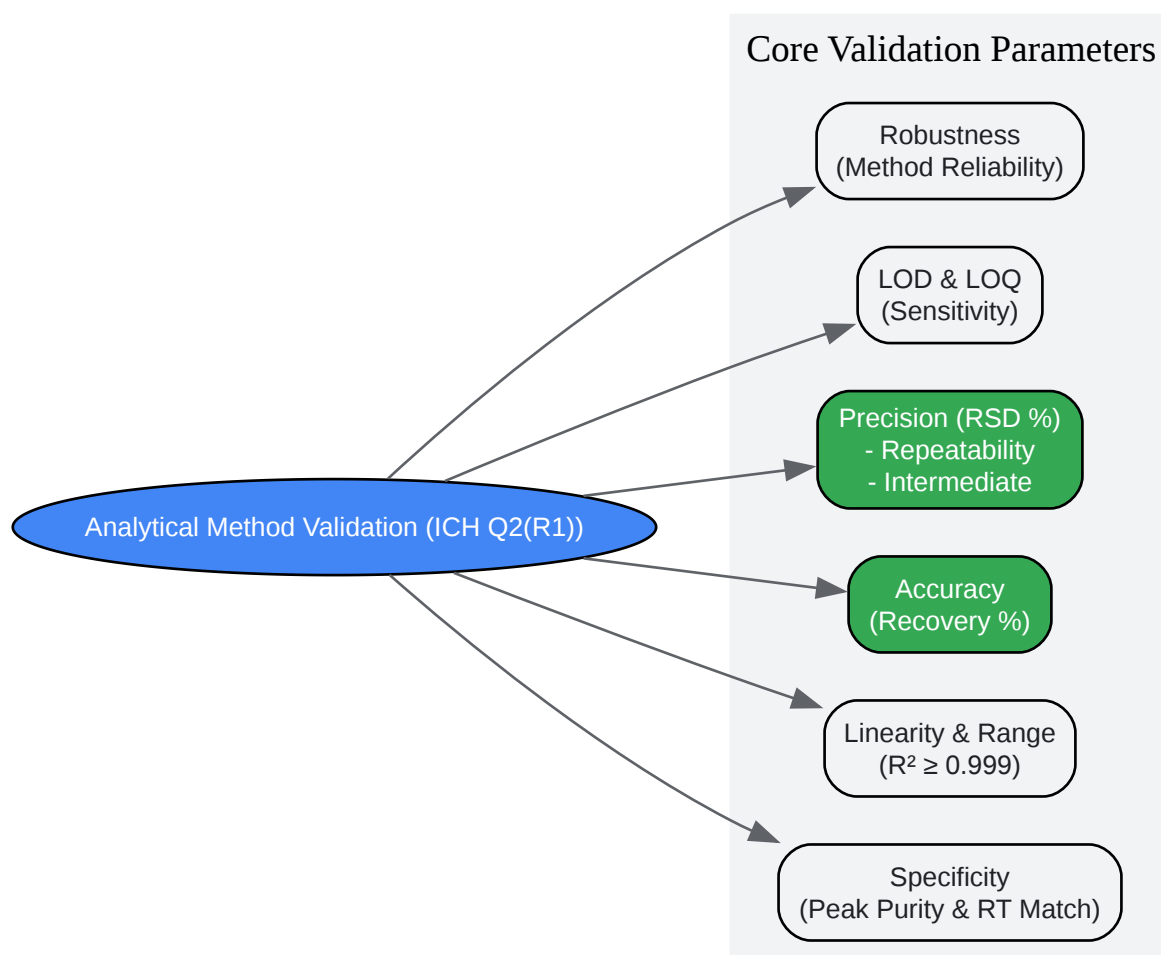
Robustness

Robustness is a measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters and provides an indication of its reliability during normal usage.[18] Parameters to investigate include:

- Flow rate (± 0.1 mL/min)
- Column temperature (± 2 °C)
- Mobile phase composition ($\pm 2\%$)

The method should produce consistent results within these variations.

Method Validation Summary Diagram



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